

Essential Safety and Operational Guidance for Handling Tetrahydrofuran-3,4-diol

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Compound of Interest

Compound Name: Tetrahydrofuran-3,4-diol

Cat. No.: B1268618

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Disclaimer: The toxicological properties of **Tetrahydrofuran-3,4-diol** have not been thoroughly investigated.^[1] This guide is based on available safety data and general laboratory safety principles. A conservative approach to handling is strongly recommended.

Personal Protective Equipment (PPE)

Due to the limited specific data available for **Tetrahydrofuran-3,4-diol**, the selection of Personal Protective Equipment (PPE) should be based on a thorough risk assessment and the general guidance provided in the available Safety Data Sheet (SDS). The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields conforming to EN166, or tightly fitting safety goggles.[1] A face shield (minimum 8-inch) should be worn where splashing is possible.[2]
Skin Protection	Chemical-resistant, impervious gloves.[3] A lab coat, long pants, and closed-toe shoes are mandatory.[2]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[1]

Note on Glove Selection: Specific glove breakthrough time data for **Tetrahydrofuran-3,4-diol** is not available. It is crucial to consult with your preferred glove manufacturer to ensure the gloves you plan on using are compatible with this chemical.[2] Always inspect gloves prior to use and dispose of contaminated gloves in accordance with applicable laws and good laboratory practices.[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risk.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated place away from incompatible materials.[1]
- Keep the container tightly closed.[1]

2. Handling and Use:

- All work with **Tetrahydrofuran-3,4-diol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid formation of dust and aerosols.[\[1\]](#)
- Use the smallest practical quantities for the experiment being performed.
- Wash hands thoroughly after handling and before breaks.[\[1\]](#)

3. Spill Management:

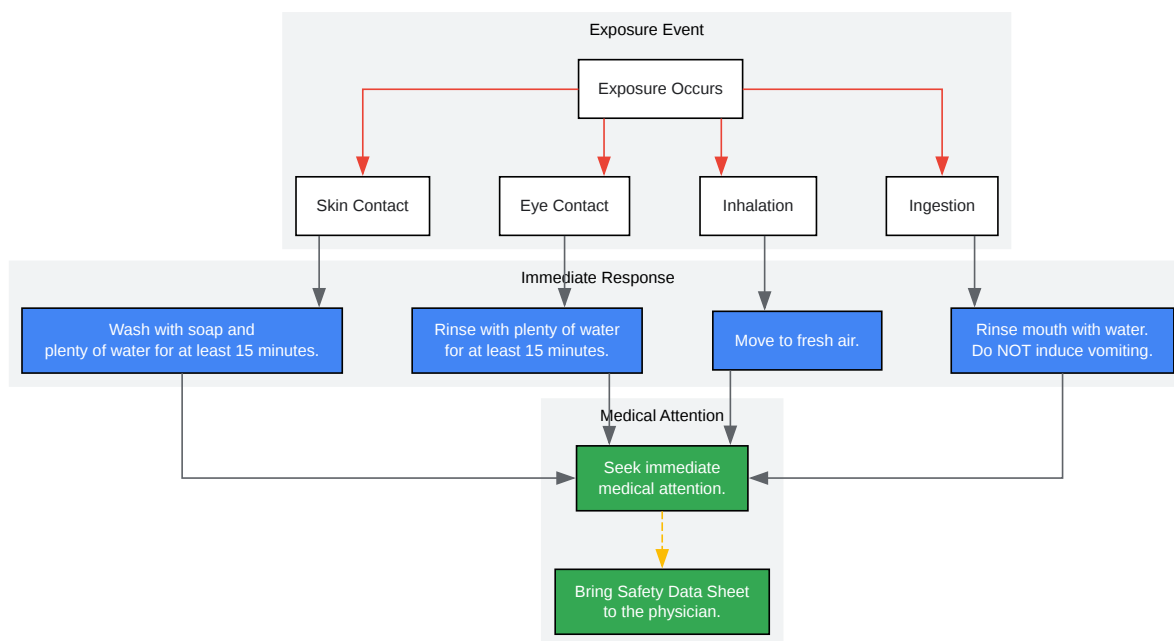
- Small Spills (<1 L): If you have the appropriate training and PPE, confine the spill using absorbent material. Pick up and arrange disposal without creating dust. Sweep up and shovel the material into a suitable, closed container for disposal.[\[1\]](#)
- Large Spills (>1 L): Evacuate the area immediately. Contact your institution's Environmental Health and Safety (EHS) department and emergency services.

4. Disposal:

- Dispose of waste **Tetrahydrofuran-3,4-diol** and any contaminated materials (e.g., gloves, absorbent pads) in a designated hazardous waste container.
- The waste container must be properly labeled.
- Do not let the product enter drains.[\[1\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Exposure Response Workflow

In the event of an accidental exposure, immediate and appropriate action is critical. The following diagram outlines the initial response steps.



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Caption: Workflow for immediate response to an exposure to **Tetrahydrofuran-3,4-diol**.

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References

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